

ethyl 2-cyclopropylideneacetate CAS number and structure

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Compound of Interest

Compound Name: Ethyl 2-cyclopropylideneacetate

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Technical Guide: Ethyl 2-Cyclopropylideneacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **ethyl 2-cyclopropylideneacetate**, a valuable reagent in organic synthesis. It covers its chemical identity, physical properties, a detailed experimental protocol for its synthesis via the Horner-Wadsworth-Emmons reaction, and a visual representation of the synthetic workflow.

Chemical Identity and Properties


Ethyl 2-cyclopropylideneacetate is an α,β -unsaturated ester containing a unique exocyclic double bond adjacent to a cyclopropyl ring. This structural motif makes it a versatile building block for the synthesis of more complex molecules, particularly in the development of novel therapeutic agents and natural products.

Structure:

- Molecular Formula: $C_7H_{10}O_2$ [\[1\]](#)
- CAS Number: 74592-36-2[\[1\]](#)
- SMILES: C(OCC)(=O)/C=C1CC1

- InChI Key: CINXGNHRKLMYRK-UHFFFAOYSA-N

A 2D rendering of the chemical structure of **ethyl 2-cyclopropylideneacetate** is provided below:

 alt text

Physicochemical Data:

A summary of the key physicochemical properties of **ethyl 2-cyclopropylideneacetate** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Weight	126.15 g/mol [1]
Appearance	Colorless to light yellow liquid
Boiling Point	167.179 °C at 760 mmHg
Density	1.18 g/cm ³
Flash Point	74.125 °C
Storage Temperature	2-8 °C

Synthesis via Horner-Wadsworth-Emmons Reaction

The Horner-Wadsworth-Emmons (HWE) reaction is a widely used and reliable method for the synthesis of alkenes, particularly α,β -unsaturated esters, with high stereoselectivity.[\[2\]](#)[\[3\]](#) This reaction utilizes a phosphonate-stabilized carbanion, which is more nucleophilic than the corresponding ylide in a Wittig reaction, often leading to higher yields and easier purification.[\[2\]](#)[\[3\]](#)

The following is a detailed experimental protocol for the synthesis of **ethyl 2-cyclopropylideneacetate**, adapted from a well-established procedure for a similar compound.[\[4\]](#)

Reaction Scheme:

Experimental Protocol:

Materials:

- Triethyl phosphonoacetate
- Sodium hydride (60% dispersion in mineral oil)
- Cyclopropanone
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware for inert atmosphere reactions

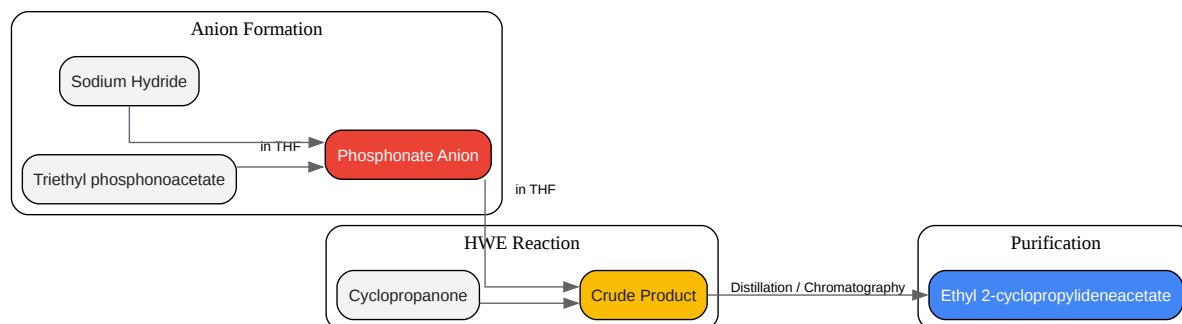
Procedure:

- Preparation of the Phosphonate Anion:
 - To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add sodium hydride (1.0 eq).
 - Wash the sodium hydride with anhydrous hexanes to remove the mineral oil, and then carefully suspend it in anhydrous THF.
 - Cool the suspension to 0 °C in an ice bath.
 - Add triethyl phosphonoacetate (1.0 eq) dropwise to the stirred suspension via the dropping funnel.
 - After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for 1 hour to ensure complete formation of the phosphonate anion.
- Reaction with Cyclopropanone:

- Cool the solution of the phosphonate anion back to 0 °C.
- Add a solution of cyclopropanone (1.0 eq) in anhydrous THF dropwise to the reaction mixture.
- After the addition is complete, allow the reaction to stir at room temperature for 12-16 hours.
- Work-up and Purification:
 - Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
 - Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL).
 - Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
 - Concentrate the filtrate under reduced pressure to obtain the crude product.
 - Purify the crude **ethyl 2-cyclopropylideneacetate** by vacuum distillation or column chromatography on silica gel.

Synthetic Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **ethyl 2-cyclopropylideneacetate** via the Horner-Wadsworth-Emmons reaction.



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Caption: Horner-Wadsworth-Emmons synthesis of **ethyl 2-cyclopropylideneacetate**.

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References

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